

# Application Notes and Protocols for Reactive Black 39 in Textile Dyeing

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## Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B12081799*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

**Reactive Black 39** is a bifunctional reactive dye, meaning it contains two reactive groups that can form covalent bonds with the hydroxyl groups of cellulosic fibers such as cotton.<sup>[1][2]</sup> This dual-bonding capability generally results in higher fixation efficiency and improved wet fastness properties compared to monofunctional reactive dyes.<sup>[1][2]</sup> Chemically, it is a double azo dye with a complex molecular structure.<sup>[3]</sup> These application notes provide a comprehensive protocol for the use of **Reactive Black 39** in the exhaust dyeing of cotton textiles, detailing the necessary parameters, procedures, and safety precautions.

## Physicochemical Properties and Fastness Data

A summary of the key properties of **Reactive Black 39** is provided below. This data is essential for understanding the dye's performance and for optimizing the dyeing process.

Table 1: Physicochemical Properties of **Reactive Black 39**

Property	Value	Reference
C.I. Name	Reactive Black 39	[3][4]
Molecular Formula	C <sub>25</sub> H <sub>14</sub> ClN <sub>10</sub> Na <sub>5</sub> O <sub>16</sub> S <sub>5</sub>	[3]
Molecular Weight	1021.16 g/mol	[3][4]
Appearance	Black Powder	[4]
Solubility in Water	>300 g/L	[4]

Table 2: Colorfastness Properties of **Reactive Black 39** on Cotton Fabric

Fastness Test	Grade (ISO Standards)	Reference
Light (ISO 105 B02)	5-6	[4]
Washing (ISO 105 C06)	4-5	[5]
Water (Severe, ISO 105 E01)	4-5	[4]
Perspiration (Alkaline, ISO 105 E04)	4-5	[4]
Perspiration (Acid, ISO 105 E04)	4-5	[4]
Rubbing (Dry, ISO 105 X12)	4-5	[4][5]
Rubbing (Wet, ISO 105 X12)	3-4	[4][5]
Chlorine Bleaching	3	[5]

## Experimental Protocol: Exhaust Dyeing of Cotton with Reactive Black 39

This protocol outlines the step-by-step procedure for dyeing cotton fabric with **Reactive Black 39** using the exhaust method. This method involves immersing the textile material in a dye bath of a specific liquor ratio and gradually increasing the temperature to facilitate dye uptake and fixation.

## Materials and Reagents

- Scoured and bleached cotton fabric
- **Reactive Black 39** dye powder
- Glauber's salt (Sodium Sulfate,  $\text{Na}_2\text{SO}_4$ ) or Common Salt (Sodium Chloride,  $\text{NaCl}$ )
- Soda ash (Sodium Carbonate,  $\text{Na}_2\text{CO}_3$ )
- Acetic acid ( $\text{CH}_3\text{COOH}$ )
- Wetting agent
- Sequestering agent
- Anti-creasing agent
- Neutral soap
- Distilled or deionized water

## Equipment

- Laboratory-scale dyeing machine (e.g., Glycerine bath beaker dyeing machine)
- Beakers and graduated cylinders
- Stirring rods
- pH meter
- Heating plate with magnetic stirrer
- Analytical balance

## Pre-treatment of Cotton Fabric

Ensure the cotton fabric is well-prepared for dyeing. The material should be thoroughly scoured and bleached to remove natural impurities, waxes, and any sizing agents. This ensures uniform

dye penetration and fixation. A final rinse to remove any residual chemicals is crucial.

## Dye Bath Preparation and Dyeing Cycle

The following parameters are recommended for a typical exhaust dyeing process. Adjustments may be necessary based on the desired shade depth and specific equipment.

Table 3: Recommended Dyeing Parameters for **Reactive Black 39**

Parameter	Recommended Value	Purpose
Shade Depth (% owf*)	0.5% - 5%	Depends on desired color intensity
Liquor Ratio	1:10 - 1:20	Ratio of the weight of goods to the volume of the dye bath
Glauber's Salt	40 - 80 g/L	Promotes dye exhaustion onto the fiber[6][7]
Soda Ash	10 - 20 g/L	Creates alkaline pH for dye fixation[6][7]
Dyeing Temperature	60 - 80°C	Optimal temperature for reaction and fixation[8]
Dyeing Time	60 - 90 minutes	Total time for exhaustion and fixation
pH for Fixation	10.5 - 11.5	Alkaline condition necessary for covalent bond formation

\*% owf = on the weight of the fabric

Procedure:

- Set the Dye Bath: Prepare the dye bath at room temperature (25-30°C) with the required amount of water. Add a wetting agent (e.g., 1 g/L) and a sequestering agent (e.g., 1 g/L) to improve water quality and fabric wettability.[6] An anti-creasing agent may also be added to prevent fabric marks.[6]

- **Add Fabric:** Introduce the pre-wetted cotton fabric into the dye bath. Run the machine for 10 minutes to ensure even wetting and temperature equilibrium.
- **Add Dye:** Dissolve the pre-weighed **Reactive Black 39** dye powder in a small amount of warm water (around 50°C) and add it to the dye bath.<sup>[9]</sup> Run for an additional 10-15 minutes.
- **Exhaustion Phase:** Gradually add the required amount of Glauber's salt or common salt to the dye bath in portions over 20-30 minutes. This increases the dye's affinity for the fiber, promoting its migration from the water to the fabric.<sup>[6]</sup>
- **Raise Temperature:** Increase the temperature of the dye bath to the target dyeing temperature (e.g., 60°C) at a rate of 1-2°C per minute. Continue dyeing at this temperature for 30 minutes to allow for dye leveling and penetration.
- **Fixation Phase:** Add the pre-dissolved soda ash to the dye bath to raise the pH to 10.5-11.5. This initiates the chemical reaction between the dye and the cellulose fiber.<sup>[6][10]</sup> Continue the dyeing process for another 45-60 minutes at the target temperature for complete fixation.
- **Cool Down:** After the fixation period, cool the dye bath down to approximately 60°C before draining.

## Post-Dyeing Washing (Wash-Off)

Proper washing is critical to remove unfixed and hydrolyzed dye, ensuring good wet fastness properties.<sup>[11]</sup>

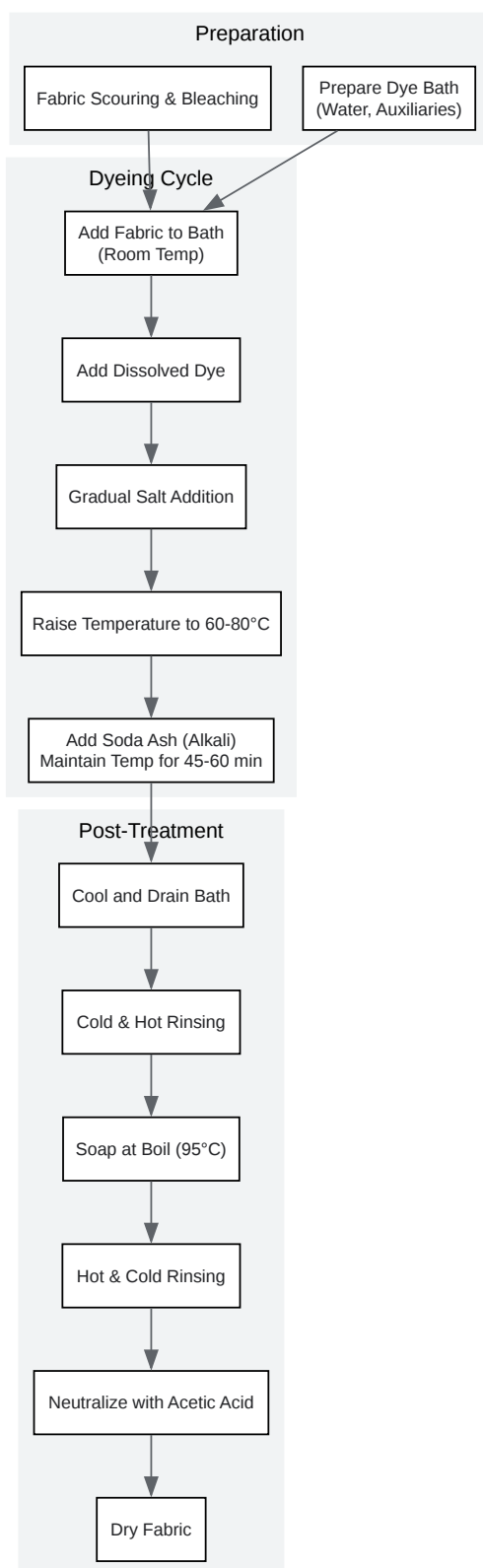
- **Cold Rinse:** Drain the dye bath and give the fabric a cold rinse to remove surface dye and alkali.
- **Hot Rinse:** Rinse the fabric with hot water (70-80°C).
- **Soaping:** Wash the dyed fabric in a fresh bath with a neutral soap (e.g., 2 g/L) at or near boiling temperature (95-100°C) for 10-15 minutes. This step is crucial for removing hydrolyzed dye.<sup>[9]</sup>
- **Hot and Cold Rinses:** Follow the soaping with another hot rinse and then a final cold rinse.

- Neutralization: If necessary, neutralize the fabric in a bath containing a small amount of acetic acid (e.g., 0.5-1.0 g/L) to bring the pH back to neutral.[6]
- Drying: Squeeze or centrifuge the fabric to remove excess water and then dry it in an oven or air-dry.

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates the key stages of the exhaust dyeing protocol for **Reactive Black 39**.



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Caption: Experimental workflow for exhaust dyeing with **Reactive Black 39**.

## Signaling Pathway: Dye-Fiber Fixation

This diagram illustrates the chemical reaction pathway for the covalent bonding of a bifunctional reactive dye, like **Reactive Black 39**, to a cellulose fiber under alkaline conditions.

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## References

- 1. scribd.com [scribd.com]
- 2. mdpi.com [mdpi.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. cncolorchem.com [cncolorchem.com]
- 5. Eco Friendly Cotton Fabric Powder Tie Dye Reactive Black 39 High Stability [synthetic-dyes.com]
- 6. textilelearner.net [textilelearner.net]
- 7. Influence of Process Parameters on Exhaustion, Fixation and Color Strength in Dyeing of Cellulose Fiber with Reactive Dye [gavinpublishers.com]
- 8. Bifunctional Reactive Dyes for Wool and Cashmere at Affordable Prices [meghadyes.com]
- 9. vipulorganics.com [vipulorganics.com]
- 10. Step By Step Fiber Reactive Dyeing Process — Waxon Batik & Dye Studio [waxonstudio.com]
- 11. atlantis-press.com [atlantis-press.com]
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